

physical and chemical properties of 2-Aminocyclohexanol

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Compound of Interest

Compound Name: 2-Aminocyclohexanol

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An In-depth Technical Guide to 2-Aminocyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2-Aminocyclohexanol**. It includes detailed experimental protocols, safety information, and key chemical reactions, serving as a vital resource for professionals in research and development.

Core Physical and Chemical Properties

2-Aminocyclohexanol ($C_6H_{13}NO$) is a cyclic organic compound featuring a cyclohexane ring substituted with both an amino ($-NH_2$) and a hydroxyl ($-OH$) group.^[1] It exists as cis and trans stereoisomers. Its appearance can range from a colorless to pale yellow liquid to a white or light orange crystalline powder, depending on the specific isomer and its purity.^{[1][2][3][4][5]} It is a versatile building block in organic synthesis, particularly in the production of pharmaceuticals, agrochemicals, and specialty chemicals.^{[1][4]}

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for **2-Aminocyclohexanol**. Note that values can differ based on the isomeric form (cis-, trans-, or a mixture).

Property	Value	Notes	Citations
Molecular Formula	C ₆ H ₁₃ NO	-	[1] [2] [3] [6] [7]
Molecular Weight	115.17 g/mol	Also reported as 115.18 g/mol .	[1] [2] [3] [6] [7]
Melting Point	65 - 73 °C	For isomer mixtures. The hydrochloride salt of the trans-isomer melts significantly higher (168-179 °C).	[1] [2] [3] [6] [8]
Boiling Point	201 - 212 °C	At 760 mmHg.	[1] [2] [3] [4] [6] [9]
Density	1.037 g/cm ³	At standard conditions.	[1] [3] [4] [6]
Flash Point	75 - 75.4 °C	Closed cup.	[1] [3] [4] [6] [9]
Solubility	Soluble	Soluble in water, methanol, and various other organic solvents.	[1] [2] [4]
pKa	14.94 ± 0.40	Predicted value.	[2] [4]
Refractive Index	1.502	-	[1] [3] [4]
Vapor Pressure	0.0773 mmHg	At 25 °C.	[1] [4]

Synthesis and Experimental Protocols

2-Aminocyclohexanol is primarily synthesized from epoxycyclohexane. Furthermore, resolution protocols are critical for obtaining enantiomerically pure forms for asymmetric synthesis.

Experimental Protocol: Synthesis from 1,2-Epoxycyclohexane

This method describes the synthesis of **2-Aminocyclohexanol** via the aminolysis of an epoxide.

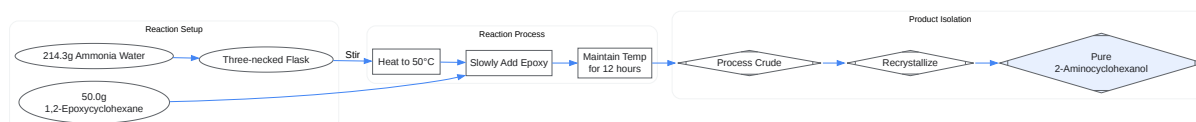
Materials:

- 1,2-Epoxyoctahexane
- Ammonia water (aqueous ammonia solution)
- 500 mL three-necked flask
- Water bath
- Stirring apparatus

Procedure:

- Add 214.3 g of ammonia water to the 500 mL three-necked flask.
- Begin stirring and heat the flask using a water bath until the internal temperature reaches approximately 50°C.
- Slowly add 50.0 g of 1,2-epoxyoctahexane dropwise into the reaction flask.
- After the addition is complete, maintain the reaction mixture at a constant temperature of 50°C for 12 hours.
- Upon completion, process the crude product.
- Purify the final product by recrystallization to obtain **2-Aminocyclohexanol**.

This procedure typically results in a yield of approximately 90%.



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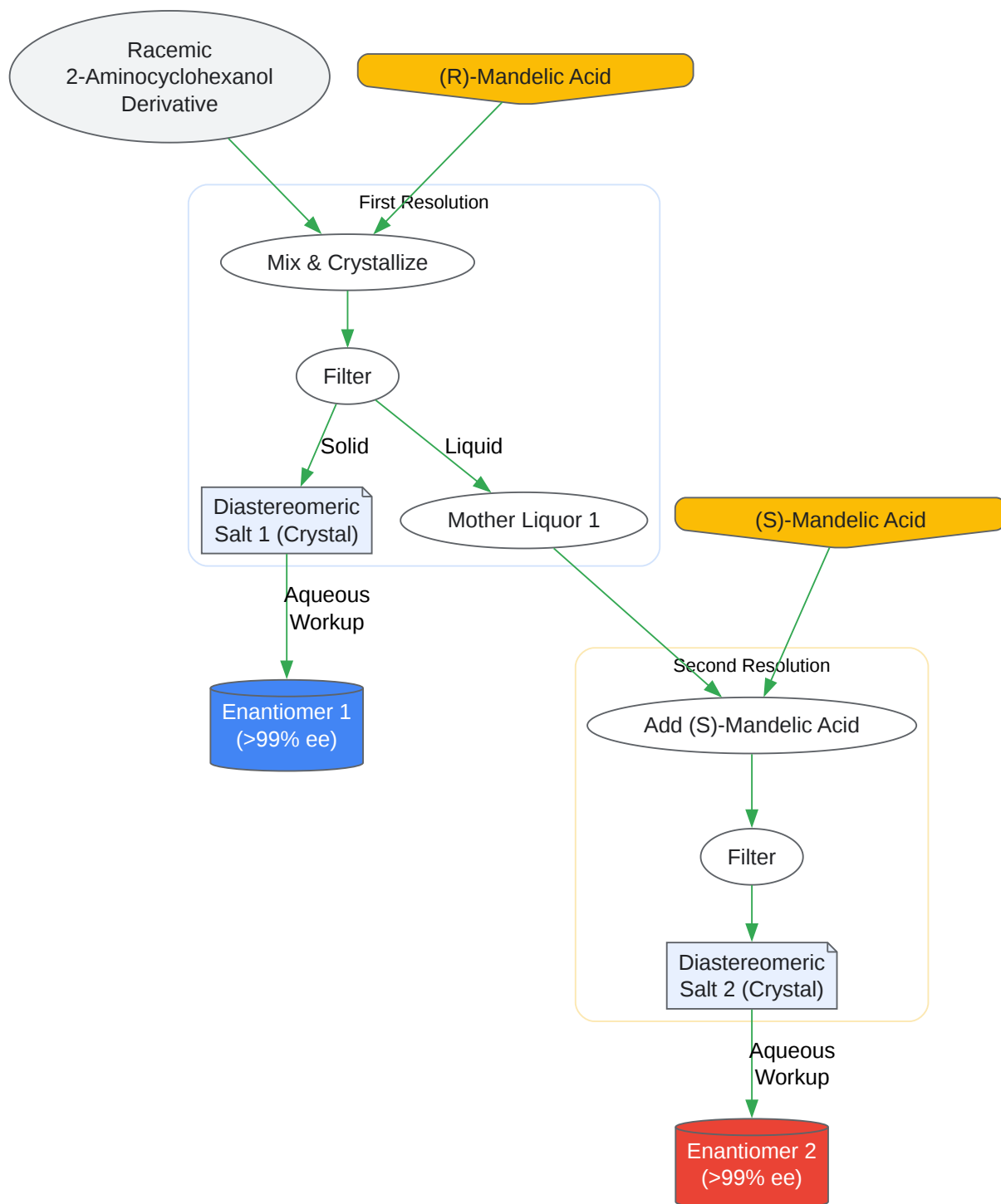
Caption: Workflow for the synthesis of **2-Aminocyclohexanol**.

Experimental Protocol: Resolution of Racemic 2-Aminocyclohexanol

Enantiomerically pure **2-aminocyclohexanol** derivatives are crucial as chiral ligands and auxiliaries. A highly efficient resolution can be achieved using chiral mandelic acid.

Procedure Overview:

- A racemic mixture of a **2-aminocyclohexanol** derivative (e.g., trans-2-(N-benzyl)amino-1-cyclohexanol) is treated with one enantiomer of mandelic acid (e.g., (R)-mandelic acid).
- This forms diastereomeric salts, one of which preferentially crystallizes from the solution.
- The crystallized salt is isolated, yielding one enantiomer of the amino alcohol with high enantiomeric excess (>99% ee).
- The process is repeated on the mother liquor using the opposite enantiomer of mandelic acid (e.g., (S)-mandelic acid) to isolate the other amino alcohol enantiomer.
- A simple aqueous workup allows for the recovery of the pure amino alcohol and the mandelic acid resolving agent.^[10]



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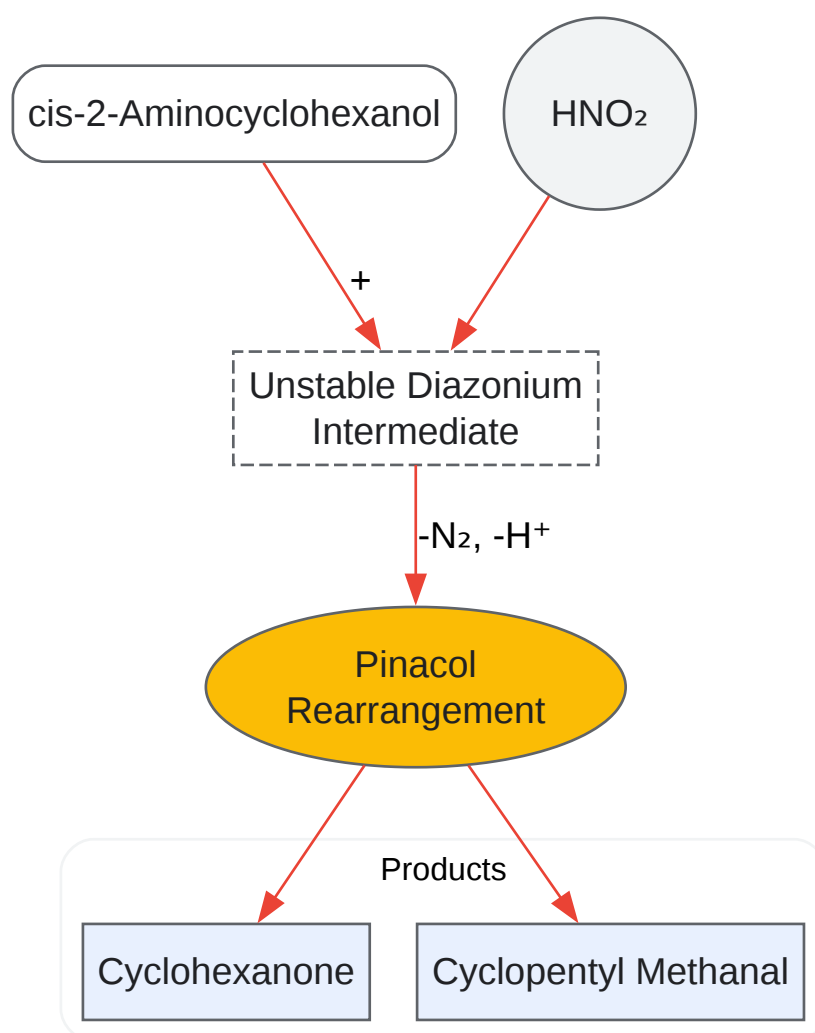
Caption: Logical workflow for resolving racemic **2-aminocyclohexanol**.

Chemical Reactivity and Applications

The bifunctional nature of **2-aminocyclohexanol**, possessing both an amine and an alcohol, makes it a valuable intermediate.

Reaction with Nitrous Acid: Pinacol Rearrangement

When **cis-2-Aminocyclohexanol** is treated with nitrous acid (HNO_2), it undergoes a deamination followed by a pinacol-type rearrangement. This reaction yields a mixture of cyclohexanone and cyclopentyl methanal.[11] This rearrangement is a characteristic reaction for 1,2-amino alcohols.



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Caption: Pinacol rearrangement of cis-**2-aminocyclohexanol**.

Applications in Synthesis

2-Aminocyclohexanol and its derivatives are pivotal in the synthesis of various high-value molecules:

- **Pharmaceuticals:** It is a key intermediate for synthesizing drugs such as the antiarrhythmic agent vernakalant and various spleen tyrosine kinase (Syk) inhibitors.[\[2\]](#)
- **Chiral Ligands:** Enantiopure aminocyclohexanols are used to create ligands for asymmetric catalysis, including asymmetric phenyl transfer reactions and transfer hydrogenations, achieving high enantioselectivity (up to 96% ee).[\[10\]](#)

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-Aminocyclohexanol**.

- **Nuclear Magnetic Resonance (NMR):** Both ^1H NMR and ^{13}C NMR spectral data are well-documented and available in various databases for structural confirmation.[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Mass Spectrometry (MS):** GC-MS analysis shows a characteristic fragmentation pattern. The most abundant peak (base peak) is typically observed at an m/z of 56.[\[7\]](#)
- **Infrared (IR) Spectroscopy:** FTIR spectra are available and show characteristic peaks for O-H, N-H, and C-H stretching and bending vibrations, confirming the presence of the hydroxyl and amino functional groups.[\[7\]](#)[\[15\]](#)

Safety and Handling

2-Aminocyclohexanol and its salts are classified as hazardous materials. Proper safety precautions are mandatory.

- **Hazards:** The compound is corrosive and can cause severe skin burns and serious eye damage.[\[7\]](#)[\[16\]](#) It may also cause respiratory irritation.[\[17\]](#)[\[18\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (goggles conforming to EN166).[\[17\]](#)[\[18\]](#)
- Handling: Use in a well-ventilated area. Avoid breathing dust or vapors. Do not get in eyes, on skin, or on clothing.[\[17\]](#)[\[18\]](#)
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store under an inert atmosphere, as the compound can be hygroscopic.[\[1\]](#)[\[18\]](#)[\[19\]](#)

Always consult the specific Safety Data Sheet (SDS) for the particular isomer and form of **2-Aminocyclohexanol** being used before handling.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[20\]](#)

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